

# Essential Safety and Logistical Information for Handling Ethylparaben

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## Compound of Interest

Compound Name: Ethylparaben

Cat. No.: B1671687

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ethylparaben**, including personal protective equipment (PPE) recommendations, disposal plans, and emergency procedures.

## Personal Protective Equipment (PPE)

When handling **Ethylparaben**, appropriate personal protective equipment must be worn to minimize exposure and ensure safety. The following PPE is recommended based on safety data sheets and general laboratory safety guidelines.

### 1. Eye and Face Protection:

- Safety Glasses: Wear tightly fitting safety goggles with side-shields.[1][2]
- Face Shield: In situations with a risk of splashing or dust generation, a face shield should be worn in addition to safety goggles.[3]

### 2. Skin Protection:

- Gloves: Chemical-resistant gloves, such as nitrile gloves, should be worn.[4] Gloves must be inspected before use and changed immediately if contaminated.[2]
- Protective Clothing: Wear a lab coat or chemical-resistant apron.[3] For more extensive handling, impervious clothing that is flame-resistant may be necessary.[1][2] Long pants and

closed-toe shoes are mandatory.[4]

### 3. Respiratory Protection:

- Ventilation: Work in a well-ventilated area, preferably in a laboratory fume hood, to avoid inhalation of dust.[2][5]
- Respirator: If exposure limits are exceeded or if irritation is experienced, a full-face respirator with an appropriate filter should be used.[1]

## Quantitative Data for Ethylparaben

The following table summarizes key quantitative data for **Ethylparaben**, compiled from various safety and chemical data sources.

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	166.17 g/mol [6]
CAS Number	120-47-8[6][7]
EC Number	204-399-4[7]
Melting Point	115-118 °C
Oral LD50 (Rat)	> 3100 mg/kg bw[1]
Oral LD50 (Mouse)	> 3 g/kg[8]
Oral LD50 (Rabbit)	> 5 g/kg[8]

## Handling and Storage

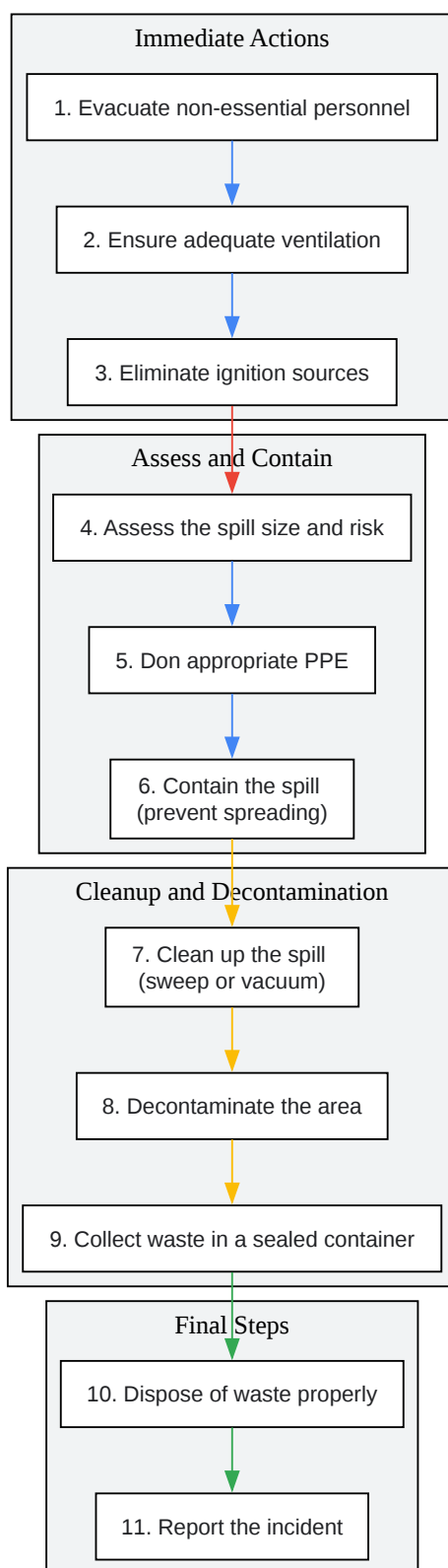
- Handling: Avoid contact with skin and eyes.[2] Avoid the formation of dust and aerosols.[2] Wash hands thoroughly after handling.[5]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[2] Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][8]

## Disposal Plan

Dispose of **Ethylparaben** and contaminated packaging in accordance with all local, regional, national, and international regulations.<sup>[5]</sup><sup>[7]</sup> Waste materials can be offered to a licensed hazardous material disposal company.<sup>[2]</sup> Do not allow the product to enter drains or sewer systems.<sup>[1]</sup><sup>[7]</sup>

## Spill Response Workflow

In the event of a spill, follow the procedural workflow outlined below to ensure a safe and effective cleanup.



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